

Essential Safety and Operational Guide for Handling 4-Methyl-2-oxovaleric Acid

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Compound of Interest

Compound Name: 4-Methyl-2-oxovaleric acid

Cat. No.: B1197145

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **4-Methyl-2-oxovaleric acid** (CAS 816-66-0). Adherence to these procedures is critical to ensure personal safety and regulatory compliance in the laboratory.

Hazard Identification and Chemical Properties

4-Methyl-2-oxovaleric acid is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[1][2]} It is imperative to handle this chemical with appropriate personal protective equipment in a controlled environment.

Quantitative Data Summary

Property	Value	Source
CAS Number	816-66-0	[3][4]
Molecular Formula	C6H10O3	[3][4]
Molecular Weight	130.14 g/mol	[3][4]
Physical State	Liquid	[3]
Boiling Point	82-83 °C @ 11 mmHg	[1]
Melting Point	8-10 °C	[1]
Density	1.055 g/mL at 20 °C	[1]
Signal Word	Danger	[1]
Hazard Statements	H314: Causes severe skin burns and eye damage.	[1]

Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE are the most critical steps in mitigating the risks associated with handling **4-Methyl-2-oxovaleric acid**.

Immediate PPE Requirements:

- **Eye and Face Protection:** Always wear chemical safety goggles and a face shield to protect against splashes.
- **Skin Protection:** A lab coat, fully buttoned, along with full-length pants and closed-toe shoes are mandatory. For tasks with a higher risk of splashing, a chemical-resistant apron is recommended.
- **Hand Protection:** Due to the corrosive nature of **4-Methyl-2-oxovaleric acid**, careful glove selection is paramount.
 - For incidental contact (e.g., handling sealed containers): Disposable nitrile gloves may provide adequate short-term protection. However, it is crucial to change them immediately upon any suspected contact. Nitrile gloves have shown good resistance to weak acids, but

their effectiveness against concentrated or corrosive organic acids can be limited.[5][6][7][8]

- For direct handling and potential for prolonged contact (e.g., weighing, transferring, mixing): More robust gloves are required. Neoprene or butyl rubber gloves are recommended for handling corrosive organic acids.[9][10][11][12] Always consult the glove manufacturer's specific chemical resistance data. Double-gloving (a disposable nitrile glove under a heavier-duty glove) can provide an additional layer of protection.
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation (i.e., in a certified chemical fume hood), respiratory protection is not typically required. However, if there is a risk of generating aerosols or vapors outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[1]

PPE Selection Workflow

Caption: PPE selection workflow for handling **4-Methyl-2-oxovaleric acid**.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Verify that a safety shower and eyewash station are accessible and unobstructed.
 - Assemble all necessary equipment and reagents before starting the experiment.
 - Don all required PPE as outlined in the section above.
- Handling:
 - Conduct all manipulations of **4-Methyl-2-oxovaleric acid** within the chemical fume hood.
 - When transferring the chemical, use appropriate tools (e.g., glass pipettes, spatulas) to avoid splashes.
 - Keep containers of **4-Methyl-2-oxovaleric acid** tightly closed when not in use.

- Be aware of incompatible materials, such as strong oxidizing agents and strong bases.
- Spill Response:
 - Small Spills (in fume hood):
 - Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
 - Collect the contaminated absorbent material into a designated, labeled hazardous waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
 - Large Spills or Spills Outside of a Fume Hood:
 - Evacuate the immediate area and alert others.
 - If safe to do so, increase ventilation to the area.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.
 - Do not attempt to clean up a large spill without appropriate training and equipment.

Disposal Plan

Proper disposal of **4-Methyl-2-oxovaleric acid** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Procedures:

- Unused/Excess **4-Methyl-2-oxovaleric Acid**:
 - Collect in a dedicated, properly labeled hazardous waste container. The label should clearly state "Hazardous Waste" and "**4-Methyl-2-oxovaleric acid**".
 - Do not mix with other waste streams unless compatibility has been verified.

- Contaminated Materials (PPE, absorbent materials, etc.):
 - All disposable items that have come into contact with **4-Methyl-2-oxovaleric acid** (e.g., gloves, absorbent pads, pipette tips) must be disposed of as hazardous waste.
 - Place these materials in a designated, labeled hazardous waste container.
- Empty Containers:
 - Triple-rinse empty containers with a suitable solvent.
 - The first rinseate must be collected and disposed of as hazardous waste. Subsequent rinses may also need to be collected depending on local regulations.
 - After proper rinsing, the container can be disposed of according to institutional guidelines for decontaminated glassware or plastic.

Disposal Workflow

Caption: Waste disposal workflow for **4-Methyl-2-oxovaleric acid**.

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